

# IUPAC Nomenclature and Structural Elucidation

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## Compound of Interest

Compound Name: *Ethyl 5-formyl-1H-pyrazole-3-carboxylate*

Cat. No.: *B1599097*

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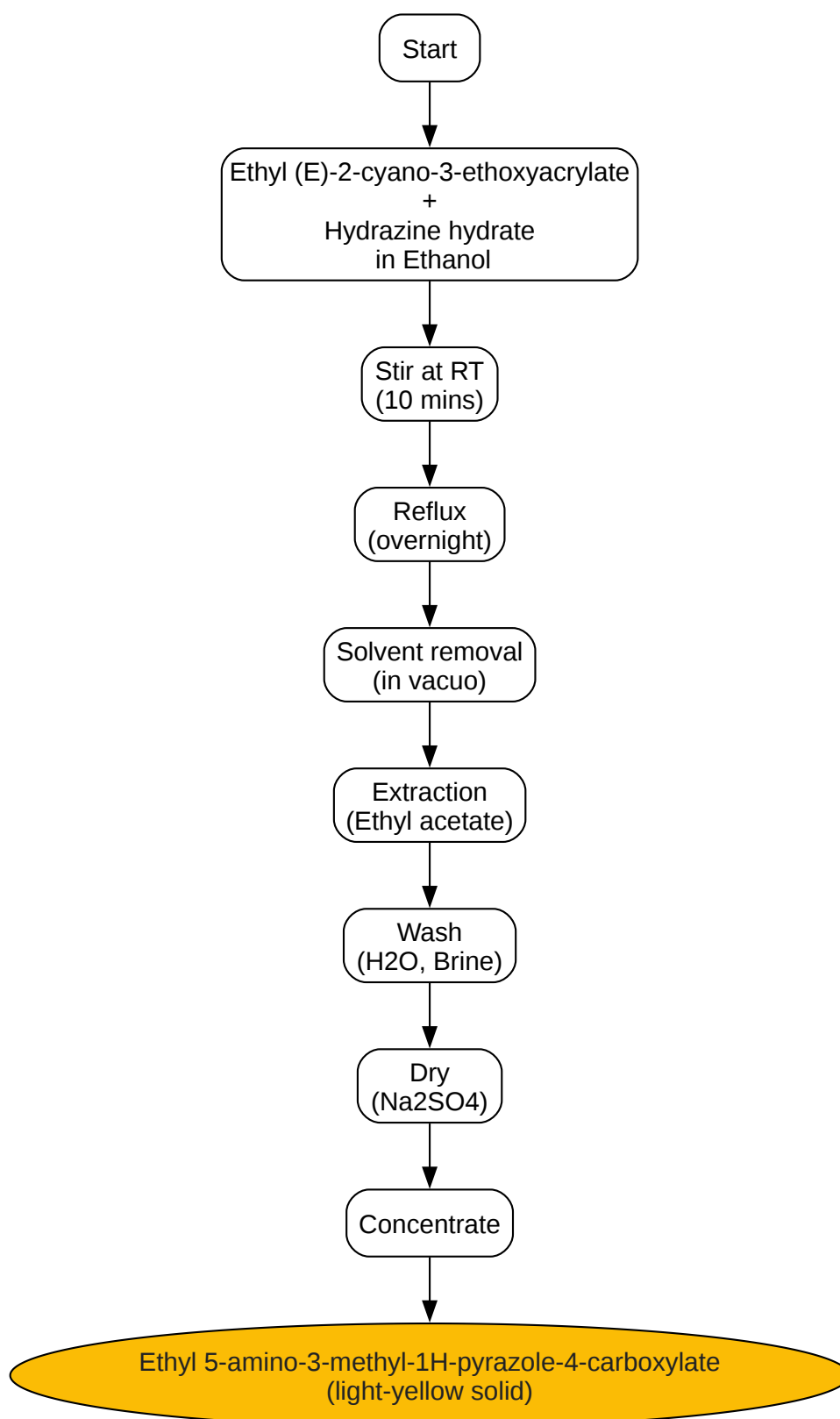
The precise chemical identity of a molecule is fundamentally established by its IUPAC name and structure. For the C7 pyrazole derivative, the correct nomenclature and structural representation are as follows:

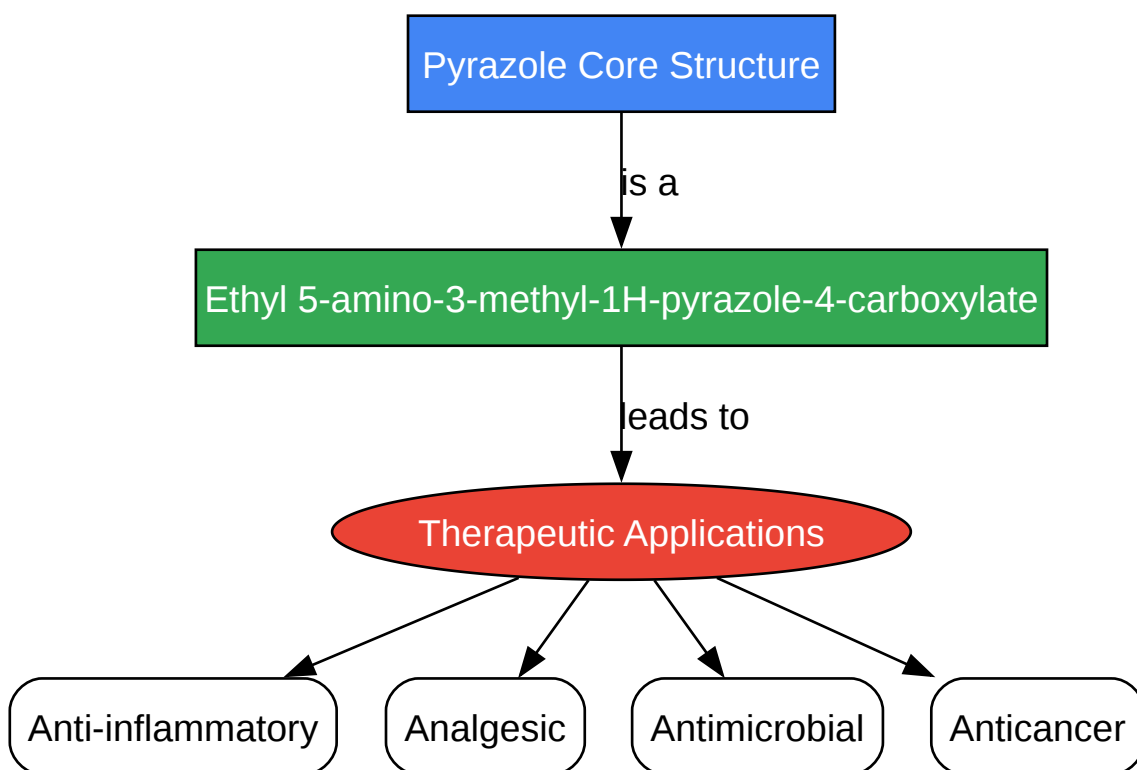
IUPAC Name: Ethyl 5-amino-3-methyl-1H-pyrazole-4-carboxylate

Molecular Formula: C<sub>7</sub>H<sub>11</sub>N<sub>3</sub>O<sub>2</sub>

Molecular Weight: 169.18 g/mol [4]

Structure:





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## References

- 1. Pyrazole and its Derivatives: An Excellent N-Hetrocycle with Wide Range of Biological Applications – Oriental Journal of Chemistry [orientjchem.org]
- 2. Review: biologically active pyrazole derivatives - New Journal of Chemistry (RSC Publishing) [pubs.rsc.org]
- 3. researchgate.net [researchgate.net]
- 4. ethyl 5-amino-3-methyl-1H-pyrazole-4-carboxylate | C<sub>7</sub>H<sub>11</sub>N<sub>3</sub>O<sub>2</sub> | CID 683559 - PubChem [pubchem.ncbi.nlm.nih.gov]
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[<https://www.benchchem.com/product/b1599097#iupac-name-for-c7h8n2o3-pyrazole-derivative>]

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